

An In-depth Technical Guide to CAS 81-48-1 (Solvent Violet 13)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent violet 13

Cat. No.: B1664779

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This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, purification, and analytical methods for the compound with CAS number 81-48-1, commonly known as **Solvent Violet 13**. It is intended for researchers, scientists, and drug development professionals who may be interested in this molecule for its chemical properties or as a member of the anthraquinone class of compounds.

Chemical Identity and Properties

Solvent Violet 13 is a synthetic anthraquinone dye. Its chemical identity and key physical and chemical properties are summarized below.

Property	Value	Reference(s)
CAS Number	81-48-1	[1]
Common Names	Solvent Violet 13, Quinizarin Blue, D&C Violet No. 2, Alizurool Purple	[2][3]
IUPAC Name	1-hydroxy-4-(4-methylanilino)anthracene-9,10-dione	[4]
Molecular Formula	C ₂₁ H ₁₅ NO ₃	[4]
Molecular Weight	329.35 g/mol	[4]
Appearance	Bluish violet oil solvent dye, purple to black powder	[5][6]
Melting Point	142-143 °C	[2]
Boiling Point	520.7 °C at 760 mmHg (estimated)	[7]
Solubility	Insoluble in water; soluble in acetone, toluene, and benzene.	[2]
Molar Mass	329.355 g·mol ⁻¹	[2]

Synthesis of Solvent Violet 13

The synthesis of **Solvent Violet 13** typically involves the condensation of a 1,4-dihydroxyanthraquinone (quinizarin) derivative with p-toluidine.[8] A common and efficient approach is a "one-pot" synthesis.

Experimental Protocol: One-Pot Synthesis

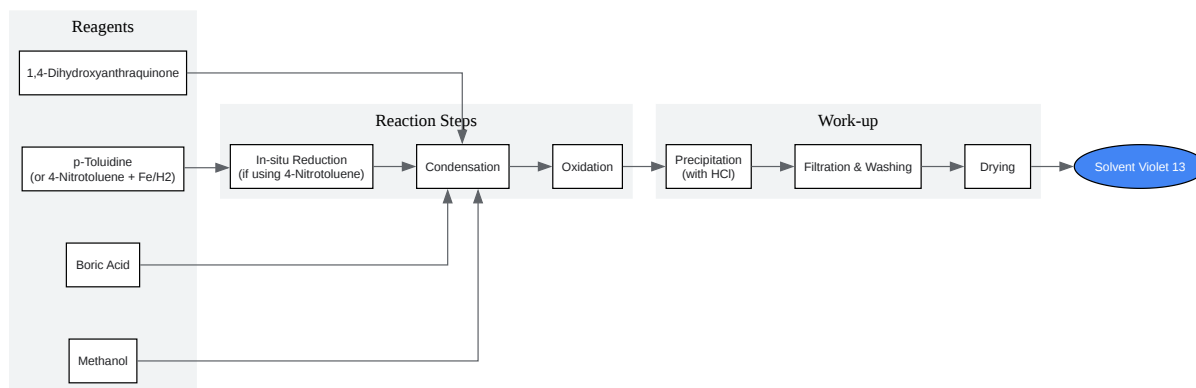
This protocol is a generalized procedure based on methodologies described in patent literature.
[9]

Reagents:

- 1,4-dihydroxyanthraquinone (Quinizarin)
- p-Toluidine (or 4-nitrotoluene as a precursor)
- Boric acid (catalyst)
- Iron powder (if using 4-nitrotoluene)
- Methanol (solvent)
- Hydrogen gas (if using 4-nitrotoluene)
- Hydrochloric acid

Procedure:

- Charge a pressure vessel with methanol, 1,4-dihydroxyanthraquinone, 4-nitrotoluene, iron powder, and boric acid.
- Seal the vessel and purge with nitrogen to create an inert atmosphere.
- Heat the mixture with stirring and introduce hydrogen gas to facilitate the in-situ reduction of 4-nitrotoluene to p-toluidine.
- After the hydrogenation is complete (indicated by the cessation of hydrogen uptake), increase the temperature to initiate the condensation reaction between the in-situ generated p-toluidine and 1,4-dihydroxyanthraquinone.
- Upon completion of the condensation, cool the reaction mixture, release the pressure, and introduce air to oxidize the intermediate to the final product, **Solvent Violet 13**.
- Add hydrochloric acid to precipitate the product.
- Filter the crude product, wash with water and methanol, and dry.



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Synthesis Workflow for **Solvent Violet 13**

Purification

Crude **Solvent Violet 13** can be purified using standard laboratory techniques such as solvent extraction or column chromatography.

Experimental Protocol: Purification by Column Chromatography

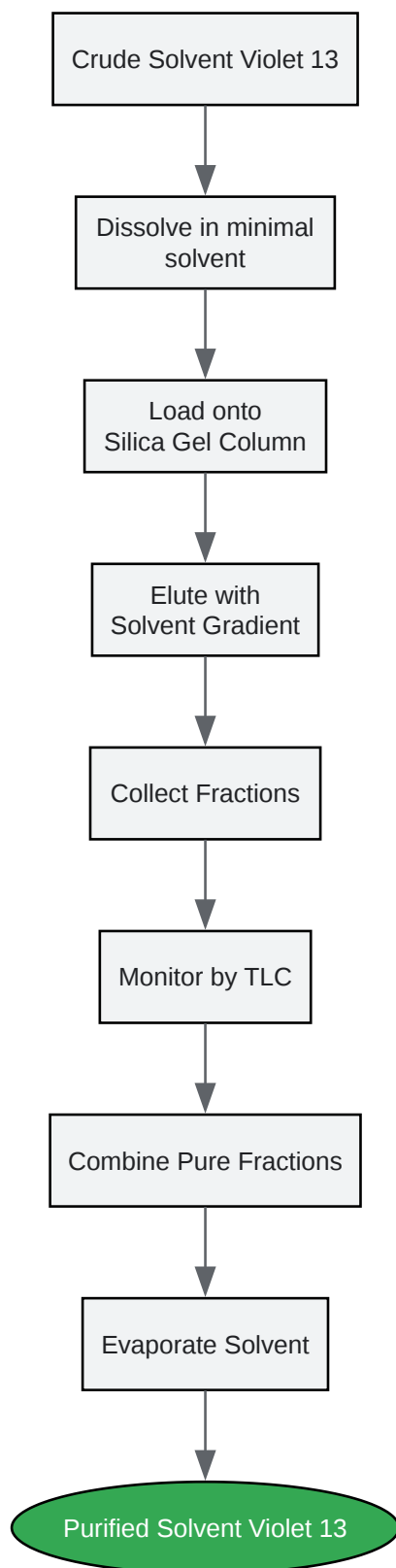
Materials:

- Crude **Solvent Violet 13**
- Silica gel (for column chromatography)

- A suitable solvent system (e.g., a mixture of a non-polar solvent like hexane or toluene and a more polar solvent like ethyl acetate or dichloromethane). The exact ratio should be determined by thin-layer chromatography (TLC) to achieve an R_f value of approximately 0.2-0.3 for the desired compound.

Procedure:

- Prepare a slurry of silica gel in the chosen non-polar solvent and pack it into a chromatography column.
- Dissolve the crude **Solvent Violet 13** in a minimal amount of the eluting solvent.
- Load the sample onto the top of the silica gel column.
- Elute the column with the chosen solvent system. A gradient elution, starting with a less polar solvent mixture and gradually increasing the polarity, may be necessary for optimal separation.
- Collect fractions and monitor the separation by TLC.
- Combine the fractions containing the pure product.
- Remove the solvent under reduced pressure to obtain the purified **Solvent Violet 13**.



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*Purification Workflow for **Solvent Violet 13***

Analytical Characterization

The identity and purity of **Solvent Violet 13** can be confirmed using various analytical techniques.

Technique	Expected Observations
High-Performance Liquid Chromatography (HPLC)	A single major peak corresponding to the product. The retention time will depend on the specific column and mobile phase used. Purity can be assessed by the peak area percentage.
Thin-Layer Chromatography (TLC)	A single spot with a characteristic R _f value for a given solvent system. This is a quick method for monitoring reaction progress and purity.
UV-Visible Spectroscopy	An absorption maximum (λ_{max}) in the visible region, characteristic of its violet color. In toluene, the λ_{max} is reported to be in the range of 581.0-585.0 nm. [6]
Nuclear Magnetic Resonance (NMR) Spectroscopy	¹ H and ¹³ C NMR spectra will show characteristic peaks corresponding to the protons and carbons in the 1-hydroxy-4-(4-methylanilino)anthracene-9,10-dione structure. Specific chemical shift data would need to be acquired experimentally.
Mass Spectrometry (MS)	The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound (approximately 329.35 m/z).

Biological Activity and Toxicological Information

The primary application of **Solvent Violet 13** is as a colorant.[\[2\]](#) Its biological activity from a pharmacological perspective is not well-documented. However, as an anthraquinone derivative, it belongs to a class of compounds known to exhibit a range of biological effects.

Toxicology:

- Skin Sensitization: **Solvent Violet 13** has been identified as a potential skin sensitizer.[10]
- Genotoxicity: In vitro genetic toxicity studies have shown mixed results, with some assays being negative and a micronucleus test showing a positive result.[11]
- Carcinogenicity: A screening assessment by Health Canada, using a read-across approach with the analogue anthraquinone, identified carcinogenicity as a critical health effect.[12]

Potential for Signaling Pathway Modulation (Based on the Anthraquinone Class):

While no specific studies have directly implicated CAS 81-48-1 in the modulation of particular signaling pathways, the broader class of anthraquinones has been shown to interact with various cellular targets and pathways. This information may provide a starting point for investigating the potential bioactivity of **Solvent Violet 13**.

- NF- κ B Pathway: Some anthraquinones have demonstrated anti-inflammatory effects by regulating the NF- κ B signaling pathway.[13]
- MAPK and PI3K/Akt Pathways: Anthocyanins, which share some structural similarities with anthraquinones, have been shown to regulate mitogen-activated protein kinases (MAPKs) and the PI3K/Akt pathway.[14]
- Enzyme Inhibition: Anthraquinone derivatives have been investigated as inhibitors of various enzymes, including matrix metalloproteinases (MMPs) such as MMP-13.[15]

It is crucial to note that these are general activities of the anthraquinone class, and specific experimental validation for CAS 81-48-1 is required to confirm any such effects.

Conceptual Diagram of Potential NF- κ B Pathway Modulation by Anthraquinones

Safety and Handling

Based on available safety data sheets, **Solvent Violet 13** should be handled with care in a laboratory setting.

- Hazard Statements: May cause an allergic skin reaction. May cause long lasting harmful effects to aquatic life.[16]

- Precautionary Statements: Avoid breathing dust. Wear protective gloves, protective clothing, and eye protection. Avoid release to the environment.[16]
- First Aid: In case of skin contact, wash with plenty of water. If skin irritation or rash occurs, get medical advice/attention. In case of eye contact, rinse cautiously with water for several minutes.[13]

Researchers should always consult the most up-to-date Safety Data Sheet (SDS) before handling this compound.

Conclusion

CAS 81-48-1, or **Solvent Violet 13**, is a well-characterized anthraquinone dye with established synthetic and analytical procedures. While its primary application has been in the colorant industry, its chemical structure places it within a class of compounds known for diverse biological activities. The toxicological profile of **Solvent Violet 13** indicates a potential for skin sensitization and other health effects, warranting careful handling. For drug development professionals, while there is no direct evidence of therapeutic activity for this specific compound, the known modulation of key signaling pathways by other anthraquinones suggests that **Solvent Violet 13** could be a subject of interest for screening and further investigation into its potential pharmacological effects.

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- To cite this document: BenchChem. [An In-depth Technical Guide to CAS 81-48-1 (Solvent Violet 13)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664779#cas-number-81-48-1-chemical-information]

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